

An In-depth Technical Guide to 1-Ethylpiperazine: Chemical Properties and Structure

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Compound of Interest

Compound Name: 1-Ethylpiperazine

Cat. No.: B041427

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties and structural characteristics of **1-Ethylpiperazine**. The information is curated for professionals in research and development, particularly those in the pharmaceutical and chemical synthesis sectors.

Chemical Identity and Structure

1-Ethylpiperazine, also known as N-ethylpiperazine, is a cyclic diamine with an ethyl group attached to one of the nitrogen atoms of the piperazine ring.[1][2] Its structure makes it a valuable building block in organic synthesis, particularly in the development of active pharmaceutical ingredients (APIs).[3]

- IUPAC Name: **1-ethylpiperazine**[2]
- CAS Number: 5308-25-8[1]
- EC Number: 226-166-6[1]
- Molecular Formula: C₆H₁₄N₂[1]
- SMILES: CCN1CCNCC1[1]

- InChI Key: WGCYRFWNGRMRJA-UHFFFAOYSA-N[1]

The presence of two nitrogen atoms, one tertiary and one secondary, imparts basic properties to the molecule, allowing it to act as a nucleophile in chemical reactions.[1]

Physicochemical Properties

The following table summarizes the key quantitative physicochemical properties of **1-Ethylpiperazine**. These values are commonly cited in chemical literature and supplier specifications.

Property	Value	Reference
Molecular Weight	114.19 g/mol	[2]
Boiling Point	157 °C (lit.)	[1][4]
Melting Point	-60 °C	[4][5]
Density	0.899 g/mL at 25 °C (lit.)	[1][4]
Refractive Index	n _{20/D} 1.469 (lit.)	[1][4]
Flash Point	43 °C (closed cup)	
Water Solubility	Soluble	[4][5]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Amine-like	[1]

Experimental Protocols for Property Determination

While the specific literature sources for the cited values are not readily available in common databases, the following are detailed, standard methodologies for determining the key physicochemical properties of a liquid organic compound like **1-Ethylpiperazine**.

3.1. Determination of Boiling Point (Micro-method)

This method is suitable for small sample volumes and is a common technique in organic chemistry labs.

- Apparatus: Thiele tube or a melting point apparatus equipped for boiling point determination, thermometer, capillary tube (sealed at one end), and a small test tube.
- Procedure:
 - A small amount of **1-Ethylpiperazine** (a few drops) is placed into the small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
 - The test tube assembly is attached to a thermometer and heated in a Thiele tube containing mineral oil or in a melting point apparatus.
 - The sample is heated until a rapid and continuous stream of bubbles emerges from the open end of the inverted capillary tube.
 - The heat source is then removed, and the apparatus is allowed to cool slowly.
 - The boiling point is the temperature at which the liquid begins to enter the capillary tube.

3.2. Determination of Density

The density of a liquid can be determined accurately using a pycnometer or by direct mass and volume measurements.

- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary fine bore), analytical balance, and a constant temperature water bath.
- Procedure:
 - The empty, clean, and dry pycnometer is accurately weighed.
 - The pycnometer is filled with **1-Ethylpiperazine**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped from the outside.
 - The filled pycnometer is placed in a constant temperature water bath (e.g., 25 °C) to allow the liquid to reach thermal equilibrium.
 - The pycnometer is removed from the bath, dried, and weighed again.

- The weight of the **1-Ethylpiperazine** is determined by subtracting the weight of the empty pycnometer.
- The volume of the pycnometer is determined by repeating the procedure with a liquid of known density, such as deionized water.
- The density is calculated by dividing the mass of the **1-Ethylpiperazine** by the volume of the pycnometer.

3.3. Determination of Water Solubility (Qualitative)

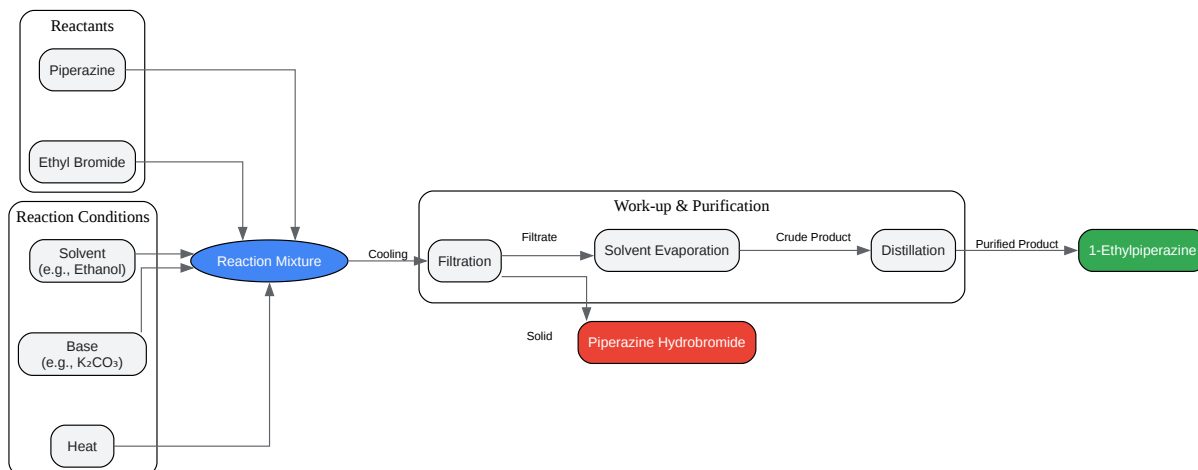
A straightforward method to assess the solubility of a substance in water.

- Apparatus: Test tube, graduated cylinder or pipette.
- Procedure:
 - Approximately 1 mL of deionized water is placed in a test tube.
 - A small, measured amount of **1-Ethylpiperazine** (e.g., 0.1 mL) is added to the test tube.
 - The mixture is agitated vigorously for a short period.
 - The mixture is observed for the presence of a single, clear phase (soluble) or for the presence of two distinct layers, cloudiness, or droplets (insoluble or partially soluble).

Synthesis of 1-Ethylpiperazine

A common and straightforward method for the synthesis of **1-Ethylpiperazine** is the mono-N-alkylation of piperazine with an ethylating agent, such as ethyl bromide. To control the reaction and minimize the formation of the disubstituted product (1,4-diethylpiperazine), an excess of piperazine is typically used.

Below is a logical workflow for this synthesis process.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Ethylpiperazine: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041427#1-ethylpiperazine-chemical-properties-and-structure]

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